

# Technical Support Center: Minimizing TEHP Leaching from Plasticized Materials

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## Compound of Interest

Compound Name: *Tris(2-ethylhexyl) phosphate*

Cat. No.: *B044474*

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on minimizing **Tris(2-ethylhexyl) phosphate** (TEHP) leaching from plasticized materials during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: What is TEHP and why is it used in laboratory and medical materials?

**Tris(2-ethylhexyl) phosphate** (TEHP) is a phosphate ester that serves as a plasticizer and flame retardant.[1][2] It is commonly incorporated into polymers such as polyvinyl chloride (PVC), polyurethane (PUR), nitrile-butadiene rubber (NBR), and styrene-butadiene rubber (SBR) to enhance flexibility and durability.[3] In laboratory and medical applications, TEHP is valued for imparting crucial properties like low-temperature flexibility to materials used in tubing, bags, and other components.

Q2: What are the primary factors that influence the leaching of TEHP from plasticized materials?

The migration of TEHP from a polymer matrix is a complex process influenced by several key factors:

- **Temperature:** Higher temperatures increase the kinetic energy of TEHP molecules, accelerating their diffusion to the material's surface and into the contacting liquid.

- **Contact Time:** Longer exposure of the plastic to a liquid generally results in a greater amount of leached TEHP.
- **Nature of the Contact Liquid:** The polarity and lipophilicity of the solvent or solution in contact with the plastic play a critical role. Lipophilic substances, such as lipids and certain organic solvents, can significantly increase the leaching of TEHP.
- **pH of the Solution:** The pH of the contacting medium can influence the surface properties of the plastic and the stability of the plasticizer, potentially affecting leaching rates.
- **Mechanical Stress:** Agitation, bending, or peristaltic pump action on tubing can disrupt the polymer matrix and facilitate the release of the plasticizer.
- **Sterilization Method:** Some sterilization techniques, such as gamma irradiation, may alter the polymer structure and consequently affect the migration of plasticizers.[4][5]

Q3: How does TEHP leaching compare to that of DEHP?

TEHP, a high molecular weight plasticizer, generally exhibits significantly lower leaching rates compared to the low molecular weight plasticizer di(2-ethylhexyl) phthalate (DEHP).[6][7][8][9] This is attributed to the larger molecular size and greater entanglement of TEHP within the polymer matrix, which restricts its mobility and diffusion.[9] Studies on similar high molecular weight plasticizers like tri(2-ethylhexyl) trimellitate (TOTM) have shown substantially reduced migration compared to DEHP in medical applications.[6][7][8]

Q4: What are the common analytical methods to quantify TEHP leaching?

The most common and reliable methods for quantifying TEHP in leachates are High-Performance Liquid Chromatography (HPLC) coupled with an ultraviolet (UV) detector and Gas Chromatography coupled with Mass Spectrometry (GC-MS). These techniques offer high sensitivity and selectivity for the detection and quantification of TEHP.

Q5: Are there alternative materials or plasticizers that can be used to avoid TEHP leaching?

Yes, several alternatives can be considered:

- **Alternative Materials:** For applications where plasticizer leaching is a major concern, consider using materials that do not require plasticizers to achieve flexibility, such as:
  - Polyolefins (e.g., polyethylene, polypropylene)
  - Silicone
  - Glass
  - Stainless steel
- **Alternative Plasticizers:** High molecular weight plasticizers are generally less prone to leaching. Alternatives to TEHP (though TEHP itself is often considered a safer alternative to low-molecular-weight phthalates) include:
  - Tri(2-ethylhexyl) trimellitate (TOTM)
  - Other trimellitates and polyesters

## Troubleshooting Guide

Problem	Possible Causes	Recommended Solutions
High levels of TEHP detected in control samples (blanks).	Contamination from laboratory equipment (e.g., tubing, pipette tips, collection vials) or solvents.	<ul style="list-style-type: none"><li>- Use glassware for all sample collection and preparation where possible.</li><li>- Pre-rinse all glassware and equipment with a high-purity solvent (e.g., hexane or acetone) known to be free of TEHP.</li><li>- Run solvent blanks to check for contamination in your analytical system.</li></ul>
Inconsistent or highly variable TEHP leaching results between identical experiments.	<ul style="list-style-type: none"><li>- Inconsistent temperature control.</li><li>- Variations in the agitation or flow rate of the contact liquid.</li><li>- Non-homogeneity of the plasticized material.</li><li>- Differences in the surface-area-to-volume ratio.</li></ul>	<ul style="list-style-type: none"><li>- Ensure precise and consistent temperature control throughout the experiment.</li><li>- Standardize the method of agitation or fluid flow.</li><li>- Use samples from the same batch of plasticized material.</li><li>- Precisely control the dimensions of the material sample and the volume of the contact liquid.</li></ul>
Low or no detectable TEHP when leaching is expected.	<ul style="list-style-type: none"><li>- The analytical method may not be sensitive enough.</li><li>- The chosen solvent may not be effective at extracting TEHP.</li><li>- The contact time or temperature may be insufficient.</li></ul>	<ul style="list-style-type: none"><li>- Optimize the HPLC or GC-MS method to achieve a lower limit of detection (LOD) and limit of quantification (LOQ).</li><li>- Select a more lipophilic solvent or a simulant known to promote leaching (e.g., ethanol/water mixtures, n-hexane).</li><li>- Increase the contact time and/or temperature to accelerate leaching.</li></ul>
Interference from other leached compounds during	The polymer formulation may contain other additives (e.g.,	<ul style="list-style-type: none"><li>- Optimize the chromatographic conditions</li></ul>

analytical quantification.	stabilizers, lubricants) that co-elute with TEHP.	(e.g., mobile phase gradient in HPLC, temperature program in GC) to improve the separation of TEHP from interfering peaks.- Use mass spectrometry (MS) for more selective detection based on the specific mass-to-charge ratio of TEHP.
Physical changes observed in the plastic material after the experiment (e.g., cloudiness, brittleness).	Significant leaching of the plasticizer can alter the physical properties of the polymer.	- This may be an expected outcome, especially under aggressive extraction conditions. Document these changes as part of your results.- Consider using less aggressive extraction conditions if the goal is to simulate real-world use rather than worst-case scenarios.

## Quantitative Data on Plasticizer Leaching

The following tables summarize available data on the leaching of TEHP and comparable high molecular weight plasticizers from PVC. Direct quantitative data for TEHP across a wide range of polymers and conditions is limited in publicly available literature; therefore, data for the structurally similar and frequently studied alternative plasticizer, tri(2-ethylhexyl) trimellitate (TOTM), is included as a proxy.

Table 1: Comparative Leaching of DEHP and TOTM (TEHP proxy) from PVC Medical Tubing

Plasticizer	Contact Medium	Contact Time	Leached Amount (mg)	Reference
DEHP	Human Blood (in vivo, hemodialysis)	4 hours	27.30 ± 9.22 (retained by patient)	[6]
DEHP + TOTM	Human Blood (in vivo, hemodialysis)	4 hours	3.42 ± 1.37 DEHP, 4.87 ± 2.60 TOTM (retained by patient)	[6]
DEHP	Ethanol/Water (50/50 v/v) @ 40°C	24 hours	~8% of initial content	[10]
TOTM	Ethanol/Water (50/50 v/v) @ 40°C	24 hours	<0.5% of initial content	[10]
DEHP	Ethanol/Water (50/50 v/v) @ 40°C	10 days	Not specified, but highest migration	[10]
TOTM	Ethanol/Water (50/50 v/v) @ 40°C	10 days	>20 times less than DEHP	[10]

Note: The data from Kambia et al. (2001) suggests significantly lower leaching of TOTM compared to DEHP under the same conditions, supporting the choice of high molecular weight plasticizers to minimize migration.

## Experimental Protocols

### Protocol 1: Quantification of TEHP Leaching using High-Performance Liquid Chromatography (HPLC-UV)

This protocol provides a general framework for determining the concentration of TEHP that has leached into a liquid sample.

### 1. Materials and Equipment:

- HPLC system with UV detector
- C18 analytical column (e.g., 4.6 x 250 mm, 5  $\mu$ m particle size)
- Volumetric flasks, pipettes, and autosampler vials
- Syringe filters (0.45  $\mu$ m, PTFE or other compatible material)
- TEHP reference standard
- HPLC-grade acetonitrile, methanol, and water

### 2. Preparation of Solutions:

- **Mobile Phase:** Prepare a suitable mobile phase, typically a mixture of acetonitrile and water. A common starting point is 80:20 (v/v) acetonitrile:water. The exact ratio may need to be optimized for best separation.
- **Stock Standard Solution (1000  $\mu$ g/mL):** Accurately weigh 100 mg of TEHP reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol.
- **Working Standard Solutions:** Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100  $\mu$ g/mL) by serial dilution of the stock solution with the mobile phase.

### 3. Sample Preparation (Leaching Experiment):

- Cut a precisely measured piece of the plasticized material (known surface area and weight).
- Immerse the material in a known volume of the test solution (e.g., pharmaceutical formulation, saline, or a simulant like 50% ethanol) in a sealed glass container.
- Incubate the container at a controlled temperature for a defined period (e.g., 24 hours at 40°C). Include gentle agitation if required to simulate use conditions.

- After incubation, carefully remove an aliquot of the leachate.
- Filter the aliquot through a 0.45  $\mu\text{m}$  syringe filter into an HPLC vial.

#### 4. HPLC Analysis:

- Chromatographic Conditions:
  - Column: C18, maintained at a constant temperature (e.g., 30°C).
  - Mobile Phase: Isocratic elution with acetonitrile/water (e.g., 80:20 v/v).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20  $\mu\text{L}$ .
  - UV Detection: 225 nm.
- Procedure:
  - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
  - Inject the series of working standard solutions to generate a calibration curve.
  - Inject the prepared leachate samples.
  - Identify the TEHP peak in the sample chromatograms by comparing the retention time with that of the standards.
  - Quantify the concentration of TEHP in the samples using the calibration curve.

## Protocol 2: Quantification of TEHP Leaching using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is suitable for detecting lower concentrations of TEHP and provides higher selectivity.

#### 1. Materials and Equipment:



- GC-MS system with an autosampler
- Capillary column suitable for semi-volatile compounds (e.g., HP-5MS or equivalent)
- Extraction glassware, separatory funnel
- High-purity n-hexane and sodium chloride
- TEHP reference standard

## 2. Sample Preparation (Liquid-Liquid Extraction):

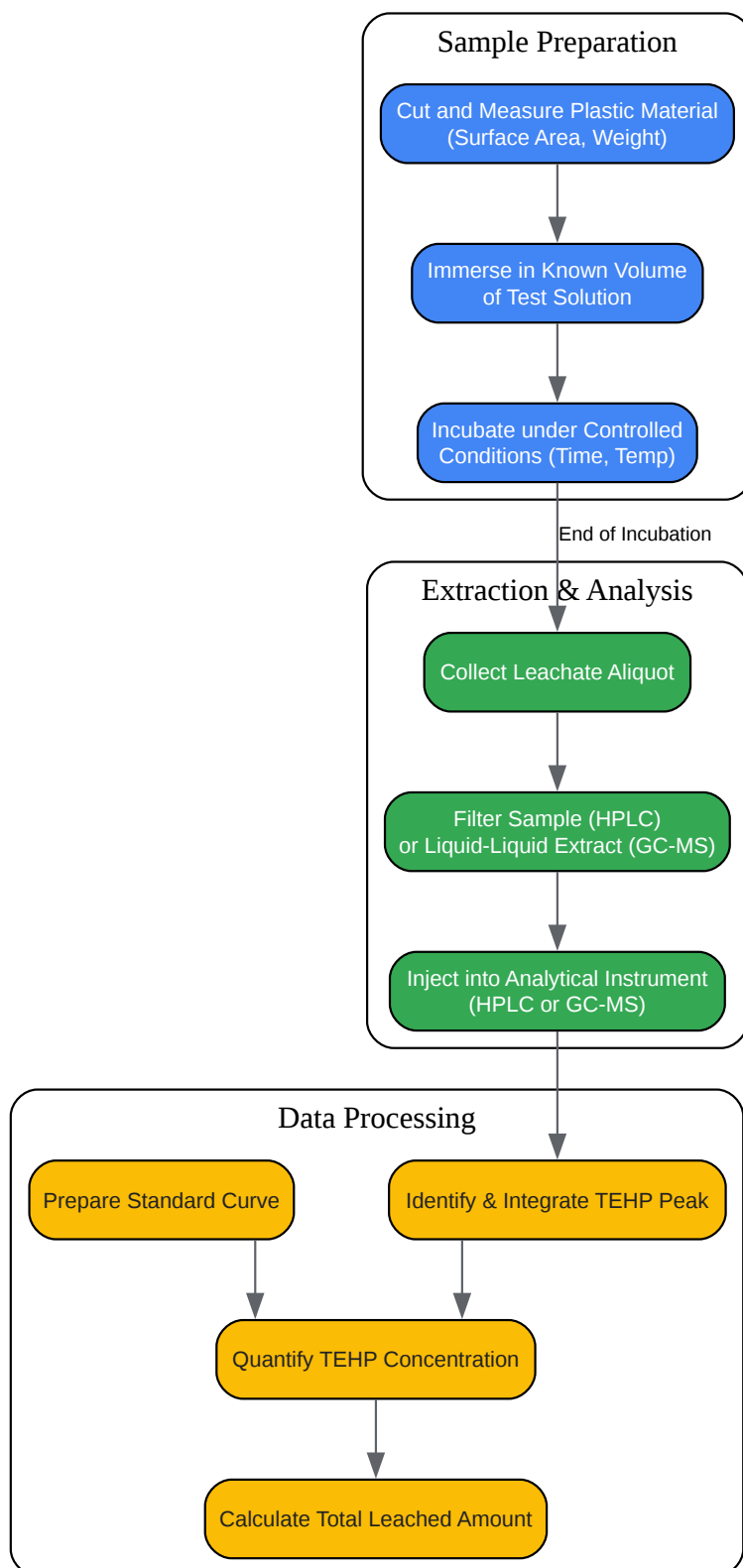
- Take a known volume of the aqueous leachate (e.g., 10 mL).
- If the leachate is not aqueous, a suitable dilution with a compatible solvent may be necessary.
- Transfer the leachate to a separatory funnel.
- Add a small amount of sodium chloride (e.g., 0.5 g) to reduce the formation of emulsions.
- Add a known volume of n-hexane (e.g., 5 mL) and shake vigorously for 2 minutes.
- Allow the layers to separate for 10 minutes.
- Carefully collect the upper hexane layer, which now contains the extracted TEHP, into a GC vial.

## 3. GC-MS Analysis:

- GC Conditions:
  - Injector: Splitless mode, 250°C.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Oven Temperature Program: Start at 60°C, hold for 1 minute, then ramp to 280°C at 20°C/min, and hold for 5 minutes.

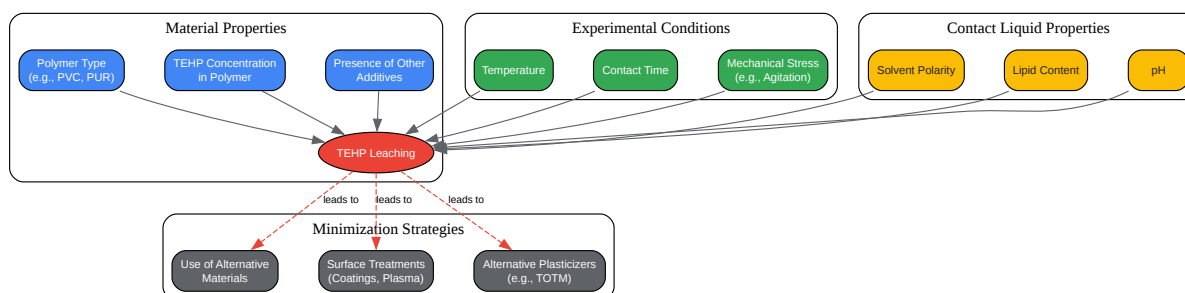
- Column: HP-5MS (30 m x 0.25 mm, 0.25  $\mu$ m film thickness).
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity.
  - Quantifier Ion: m/z 149 (a common fragment for many phthalates and similar esters).
  - Qualifier Ions: Select other characteristic ions from the TEHP mass spectrum for confirmation.
- Procedure:
  - Prepare a calibration curve by analyzing a series of TEHP standards in n-hexane.
  - Inject the extracted samples into the GC-MS.
  - Identify and quantify TEHP based on its retention time and the response of the selected ions.

## Visualizations



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Caption: Experimental workflow for TEHP leaching analysis.



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Caption: Factors influencing TEHP leaching from plastics.

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